

An In-depth Technical Guide to the Physical Characteristics of 2,2'-Thiodiethanol

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Compound of Interest

Compound Name: *Thiodiglycol*

Cat. No.: *B106055*

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Introduction

2,2'-Thiodiethanol, also known as **thiodiglycol**, is an organosulfur compound with the chemical formula $S(CH_2CH_2OH)_2$.^[1] It presents as a colorless to pale yellow, viscous liquid with a faint, characteristic sulfurous odor.^{[2][3]} Structurally similar to diethylene glycol, it is a polar protic solvent.^{[1][4]} This compound is miscible with water and a range of polar organic solvents.^[1] 2,2'-Thiodiethanol serves diverse applications, including as a solvent in the manufacturing of textiles and some ballpoint pen inks, a building block in chemical synthesis for various products like plasticizers and dyes, and as a mounting medium in high-resolution optical microscopy.^[1] It is also recognized as a hydrolysis product of sulfur mustard and is listed as a Schedule 2 chemical under the Chemical Weapons Convention.^[1]

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of 2,2'-thiodiethanol are summarized in the tables below, providing a consolidated reference for researchers.

Table 1: General and Physical Properties of 2,2'-Thiodiethanol

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ O ₂ S	[2][5]
Molecular Weight	122.19 g/mol	[2]
CAS Number	111-48-8	[2]
EC Number	203-874-3	[5]
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Characteristic stench	[2][3]
Melting Point	-10 °C to -16 °C	[3][6]
Boiling Point	282 °C; 164-166 °C at 20 mmHg	[2]
Density	1.221 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.5215	[7]
Vapor Pressure	0.0004 mmHg at 25 °C	[2]
Flash Point	>113 °C (>230 °F)	[6][7]
pKa	14.14 ± 0.10 (Predicted)	[7]

Table 2: Solubility Profile of 2,2'-Thiodiethanol

Solvent	Solubility	Source(s)
Water	Miscible	[2] [8]
Alcohol	Miscible	[3] [8]
Acetone	Miscible	[6]
Chloroform	Miscible	[6]
Benzene	Soluble	[6]
Diethyl Ether	Slightly Soluble	[8]
Tetrachloromethane	Soluble	[6]

Table 3: Toxicological and Safety Data

Parameter	Value	Species	Route	Source(s)
LD50	3960 mg/kg	Guinea pig	Oral	[7]
Hazard Statements	H319: Causes serious eye irritation	N/A	N/A	[9] [10]
Signal Word	Warning	N/A	N/A	[9] [10]

Experimental Protocols

Synthesis of 2,2'-Thiodiethanol

A common method for the synthesis of 2,2'-thiodiethanol involves the reaction of 2-chloroethanol with sodium sulfide.[\[1\]](#) The following protocol is based on established laboratory procedures.[\[11\]](#)

Materials:

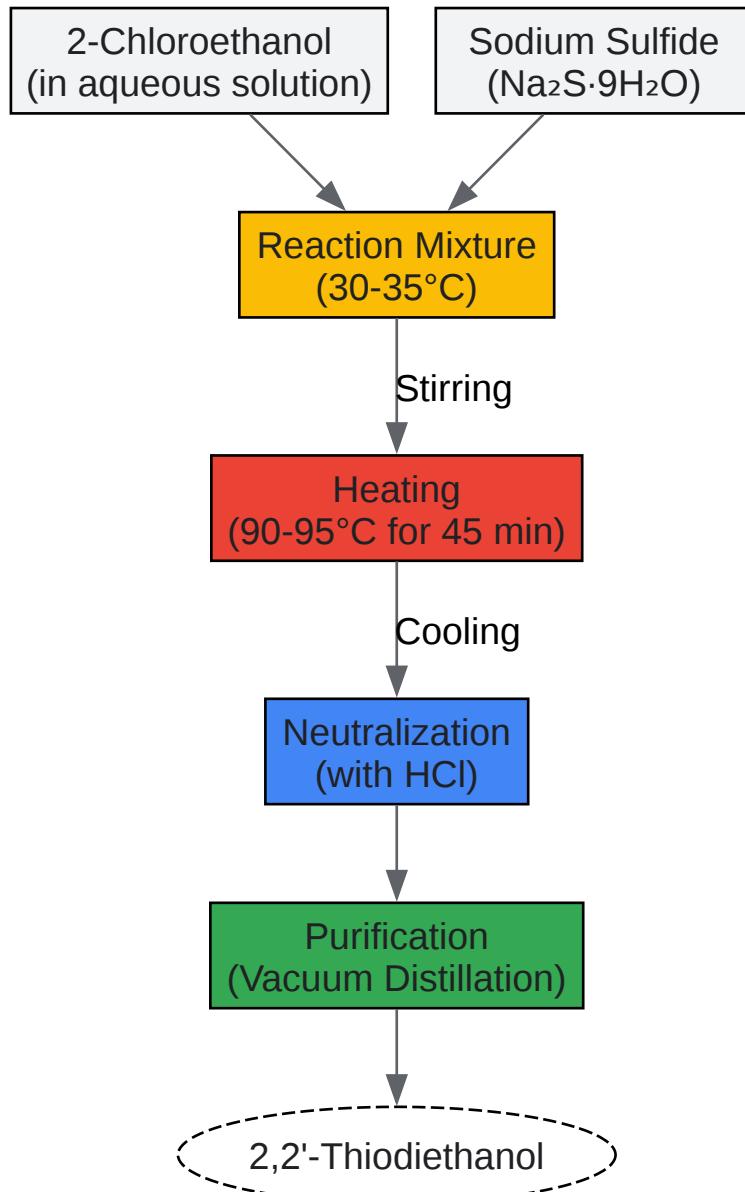
- 20% Ethylene chlorohydrin solution
- Crystalline sodium sulfide ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$)

- Water
- Concentrated hydrochloric acid (HCl)
- 3 L round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Thermometer

Procedure:

- In a 3 L round-bottomed flask equipped with a mechanical stirrer, combine 1.5 kg (3.7 moles) of a 20% ethylene chlorohydrin solution and 750 g of water.[11]
- While stirring, gradually add 493 g (2.05 moles) of crystalline sodium sulfide. The rate of addition should be controlled to maintain the reaction temperature between 30-35°C. This step typically takes 40 to 60 minutes.[11]
- After all the sodium sulfide has been added, continue stirring the solution for an additional 30 minutes.[11]
- Replace the stirrer with a reflux condenser and a thermometer. Heat the flask on a steam bath until the liquid temperature reaches 90°C. Maintain the temperature at 90-95°C for 45 minutes.[11]
- Cool the solution to 25°C.[11]
- Neutralize the solution by adding concentrated hydrochloric acid dropwise until turmeric paper indicates neutrality.[11]
- The resulting **thiodiglycol** can be purified by vacuum distillation, with a boiling point of 164–166°C at 20 mm Hg.[11]

Synthesis of 2,2'-Thiodiethanol



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A simplified workflow for the synthesis of 2,2'-thiodiethanol.

Use as a Mounting Medium in High-Resolution Microscopy

2,2'-Thiodiethanol is an effective, non-toxic, water-soluble mounting medium for optical microscopy.[12] Its miscibility with water allows for the fine adjustment of the refractive index of a sample, ranging from that of water (1.33) to that of immersion oil (1.52).[12] This property is

crucial for minimizing spherical aberrations when imaging deep into specimens with high numerical aperture immersion lenses.[12]

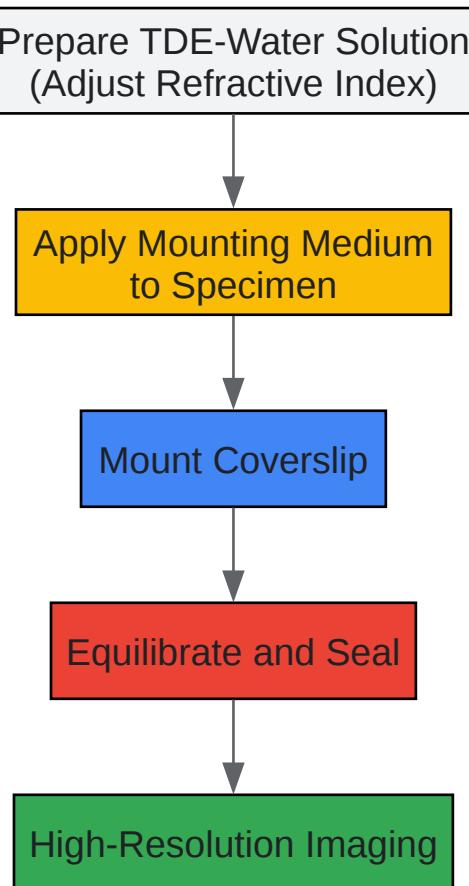
Materials:

- 2,2'-Thiodiethanol (TDE)
- Distilled water
- Fixed and stained biological specimen on a microscope slide
- Coverslip
- Refractometer (optional, for precise index matching)

Procedure:

- Prepare a TDE-water solution with the desired refractive index. The concentration of TDE in the aqueous solution will determine the final refractive index.[12]
- Carefully apply a drop of the TDE-water solution onto the fixed and stained specimen on the microscope slide.
- Gently lower a coverslip over the specimen, avoiding the introduction of air bubbles.
- Allow the sample to equilibrate with the mounting medium.
- If necessary, seal the edges of the coverslip with nail polish or a commercial sealant to prevent evaporation.
- The prepared slide is now ready for high-resolution imaging. The use of TDE as a mounting medium helps to preserve the fluorescence quantum yield of many fluorophores due to its antioxidant properties.[12]

Workflow for Using TDE as a Mounting Medium



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Experimental workflow for using 2,2'-thiodiethanol in microscopy.

Applications in Research and Development

Beyond its role as a solvent and mounting medium, 2,2'-thiodiethanol is utilized in various synthetic applications within research and drug development:

- **Synthesis of Metal Complexes:** It is used to prepare Cobalt(II) and Manganese(II) complexes.[\[13\]](#)
- **Gold Complexes:** It serves as a reactant in the synthesis of luminescent polynuclear gold(I) phosphine complexes.[\[8\]](#)
- **Polymer Chemistry:** 2,2'-Thiodiethanol is a reactant in the preparation of sulfone-containing polyurethane materials for electrophoretic applications.[\[8\]](#)

- Antioxidant: It can act as an antioxidant additive in lubricants.[1]

Safety and Handling

2,2'-Thiodiethanol is classified as causing serious eye irritation (H319).[9][14] Therefore, appropriate personal protective equipment, including protective goggles and gloves (nitrile rubber is recommended), should be worn when handling this chemical.[9] Work should be conducted in a well-ventilated area.[10] In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.[9][14] If eye irritation persists, seek medical attention.[10]

The substance is stable under normal conditions and is considered non-flammable.[2][9] However, it is incompatible with strong oxidizing agents.[3][7] When heated to decomposition, it may emit toxic fumes of sulfur oxides.[3]

For spills, the material should be covered with a suitable non-flammable absorbent material (e.g., sand, diatomaceous earth) and collected into well-closed containers for disposal according to local regulations.[9] Environmental contamination of soil and water should be prevented.[9]

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